

Application Notes and Protocols for Enhancing the Bioavailability of Coumarin Derivatives

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Compound of Interest

Compound Name: 6,7-dihydroxy-4-propyl-2H-chromen-2-one

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Introduction: The Coumarin Conundrum in Drug Development

Coumarin and its derivatives represent a versatile class of bioactive compounds with a broad spectrum of pharmacological activities, including anticoagulant, anti-inflammatory, anticancer, and antimicrobial properties.[1][2] Despite their therapeutic promise, the clinical translation of many coumarin derivatives is hampered by a significant challenge: poor oral bioavailability.[3][4] This limitation primarily stems from their low aqueous solubility and, in some cases, extensive first-pass metabolism.[3][5] Consequently, achieving therapeutic concentrations in the systemic circulation often requires high doses, which can lead to undesirable side effects.

This comprehensive guide provides researchers, scientists, and drug development professionals with an in-depth exploration of advanced formulation strategies designed to overcome the bioavailability hurdles of coumarin derivatives. We will delve into the mechanistic basis and provide detailed, field-proven protocols for four key technologies: nanoemulsions, solid lipid nanoparticles (SLNs), polymeric micelles, and cyclodextrin inclusion complexes. Each section is designed to be a self-validating system, explaining the "why" behind the "how"

to empower you to rationally design and optimize formulations for your specific coumarin derivative.

I. Nanoemulsions: A High-Energy Approach to Bioavailability Enhancement

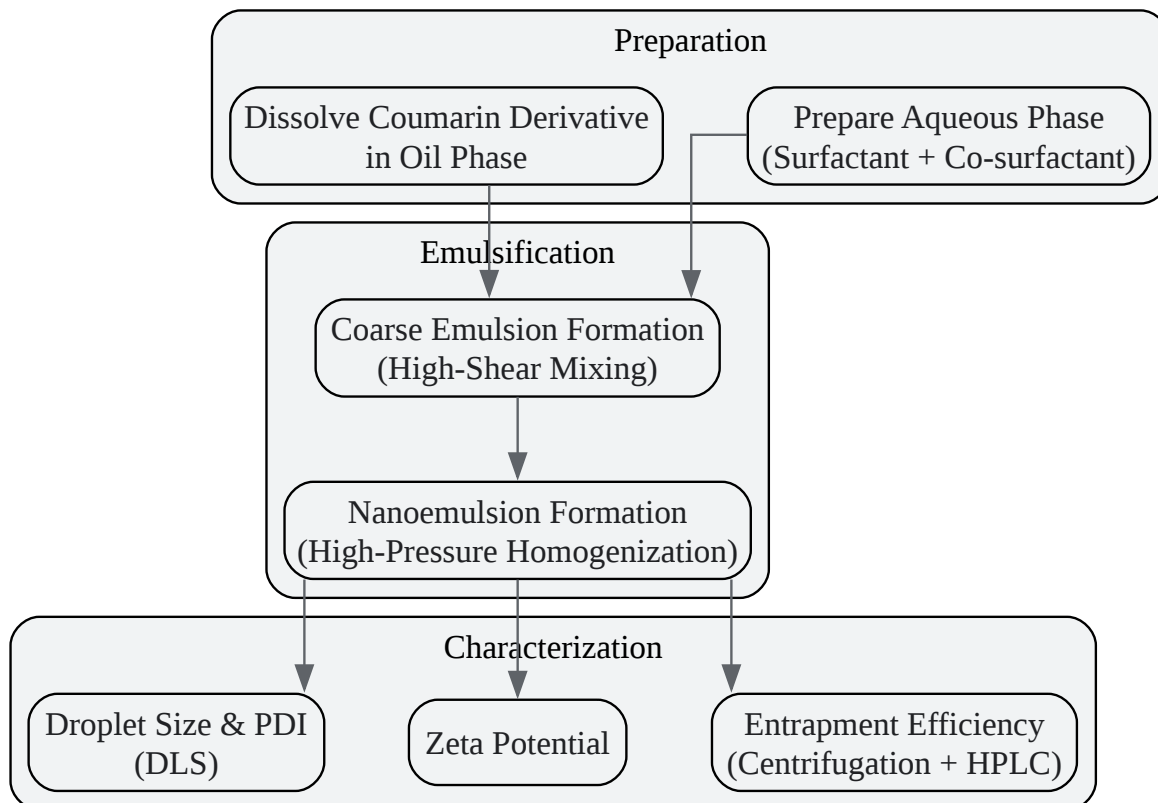
Nanoemulsions are kinetically stable, biphasic systems of oil and water stabilized by an interfacial film of surfactant and co-surfactant, with droplet sizes typically ranging from 20 to 200 nm.^[6] Their small droplet size provides a large surface area for drug dissolution and absorption, making them an excellent choice for enhancing the oral bioavailability of poorly water-soluble drugs like many coumarin derivatives.^{[7][8]}

A. Mechanism of Bioavailability Enhancement

The enhanced oral bioavailability of coumarins formulated in nanoemulsions can be attributed to several synergistic mechanisms:

- **Increased Solubilization:** The oily phase of the nanoemulsion acts as a solvent for lipophilic coumarin derivatives, maintaining the drug in a solubilized state within the gastrointestinal (GI) tract.^[9]
- **Enhanced Permeation:** The small droplet size and the presence of surfactants can transiently increase the permeability of the intestinal epithelium, facilitating drug absorption.^[6]
- **Lymphatic Transport:** Lipid-based formulations can promote lymphatic uptake of lipophilic drugs, bypassing the hepatic first-pass metabolism, which can be a significant barrier for some coumarins.^[10]
- **Protection from Degradation:** Encapsulation within the oil droplets can protect the coumarin derivative from enzymatic degradation in the GI tract.^[11]

Experimental Workflow: Preparation of Coumarin-Loaded Nanoemulsion



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Caption: Workflow for preparing and characterizing a coumarin-loaded nanoemulsion.

B. Protocol: Preparation of a Coumarin-Loaded Nanoemulsion by High-Pressure Homogenization

This protocol outlines the preparation of an oil-in-water (o/w) nanoemulsion suitable for encapsulating a lipophilic coumarin derivative.

Materials:

- Coumarin derivative
- Oil phase (e.g., medium-chain triglycerides, olive oil)

- Surfactant (e.g., Tween 80, Polysorbate 20)
- Co-surfactant (e.g., Transcutol®, ethanol)
- Purified water
- High-shear mixer
- High-pressure homogenizer

Procedure:

- Preparation of the Oil Phase: Dissolve a pre-weighed amount of the coumarin derivative in the selected oil phase with gentle heating and stirring until a clear solution is obtained.
- Preparation of the Aqueous Phase: In a separate beaker, dissolve the surfactant and co-surfactant in purified water and stir until a homogenous solution is formed.
- Formation of the Coarse Emulsion: Gradually add the oil phase to the aqueous phase while homogenizing at high speed (e.g., 5000-10000 rpm) for 10-15 minutes using a high-shear mixer. This will result in a milky-white coarse emulsion.
- Formation of the Nanoemulsion: Pass the coarse emulsion through a high-pressure homogenizer for a specified number of cycles (e.g., 3-5 cycles) at a defined pressure (e.g., 15,000-20,000 psi).^{[3][12]} The resulting nanoemulsion should appear translucent or bluish-white.
- Characterization:
 - Droplet Size and Polydispersity Index (PDI): Determine the mean droplet size and PDI using Dynamic Light Scattering (DLS). A PDI value below 0.3 indicates a narrow size distribution.^[13]
 - Zeta Potential: Measure the zeta potential to assess the stability of the nanoemulsion. A value greater than $|\pm 30|$ mV suggests good colloidal stability.^[13]
 - Entrapment Efficiency (EE%): Separate the free, unencapsulated coumarin from the nanoemulsion by ultracentrifugation. Quantify the amount of coumarin in the supernatant

and the total amount in the formulation using a validated HPLC method. Calculate the EE% using the following formula: $EE\% = [(Total\ Drug - Free\ Drug) / Total\ Drug] \times 100$

II. Solid Lipid Nanoparticles (SLNs): A Solid Approach to Oral Delivery

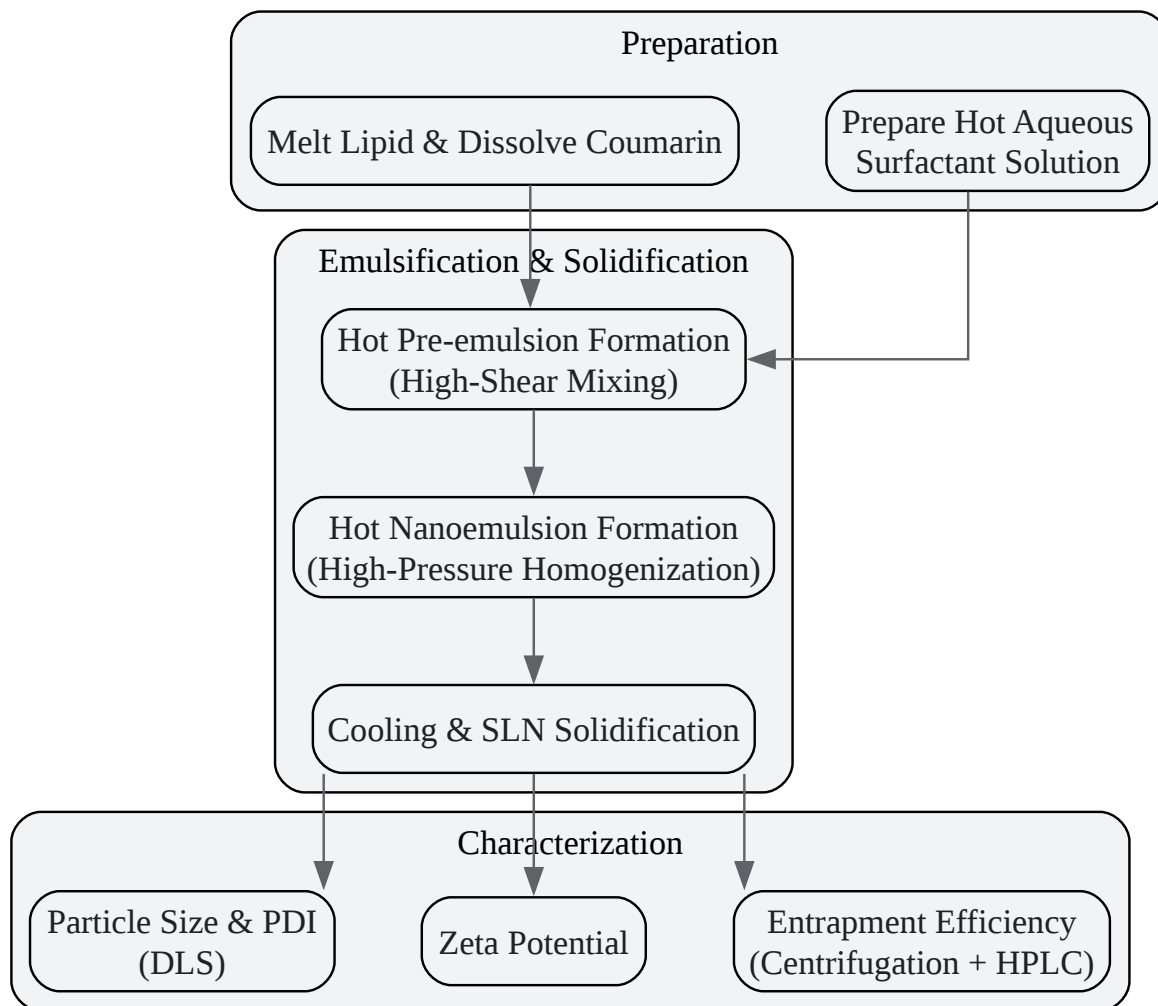
Solid Lipid Nanoparticles (SLNs) are colloidal carriers with a solid lipid core matrix, typically ranging in size from 50 to 1000 nm.^[14] They combine the advantages of polymeric nanoparticles and lipid emulsions, offering improved stability and the potential for controlled drug release.^[15]

A. Mechanism of Bioavailability Enhancement

SLNs enhance the oral bioavailability of coumarin derivatives through several key mechanisms:

- **Protection from Degradation:** The solid lipid matrix protects the encapsulated coumarin from chemical and enzymatic degradation in the harsh environment of the GI tract.^{[16][17]}
- **Enhanced Absorption:** The small particle size of SLNs provides a large surface area for absorption. Furthermore, the lipidic nature of SLNs can facilitate their uptake by the intestinal epithelium.^[18]
- **Lymphatic Transport:** Similar to nanoemulsions, SLNs can promote lymphatic transport, thereby reducing first-pass metabolism.^[10]
- **Sustained Release:** The solid matrix can provide a sustained release of the encapsulated drug, which can improve its absorption profile.^[15]

Experimental Workflow: Preparation of Coumarin-Loaded SLNs



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Caption: Workflow for the preparation and characterization of coumarin-loaded SLNs.

B. Protocol: Preparation of Coumarin-Loaded SLNs by Hot High-Pressure Homogenization

This protocol describes a common and scalable method for producing coumarin-loaded SLNs.

Materials:

- Coumarin derivative

- Solid lipid (e.g., glyceryl monostearate, Compritol® 888 ATO)
- Surfactant (e.g., Poloxamer 188, Tween 80)
- Purified water
- High-shear mixer
- High-pressure homogenizer

Procedure:

- Preparation of the Lipid Melt: Melt the solid lipid at a temperature approximately 5-10°C above its melting point. Dissolve the coumarin derivative in the molten lipid with continuous stirring.
- Preparation of the Aqueous Phase: Heat the purified water containing the surfactant to the same temperature as the lipid melt.
- Formation of the Pre-emulsion: Disperse the hot lipid phase into the hot aqueous phase under high-shear mixing (e.g., 8000 rpm for 5-10 minutes) to form a coarse oil-in-water emulsion.
- Homogenization: Immediately subject the hot pre-emulsion to high-pressure homogenization for several cycles (e.g., 3-5 cycles) at a pressure above 500 bar.[\[14\]](#)
- Cooling and Solidification: Cool the resulting nanoemulsion to room temperature or in an ice bath to allow the lipid to recrystallize and form solid nanoparticles.
- Characterization:
 - Particle Size, PDI, and Zeta Potential: Analyze using DLS as described for nanoemulsions.
 - Entrapment Efficiency (EE%): Determine the EE% using an indirect method. Centrifuge the SLN dispersion to separate the nanoparticles from the aqueous phase. Measure the concentration of free coumarin in the supernatant using a validated HPLC method. Calculate the EE% as described for nanoemulsions.

- Differential Scanning Calorimetry (DSC): Perform DSC analysis on the coumarin derivative, the pure lipid, their physical mixture, and the lyophilized SLNs to confirm the amorphous or disordered-crystalline state of the entrapped drug.

III. Polymeric Micelles: Self-Assembled Nanocarriers for Targeted Delivery

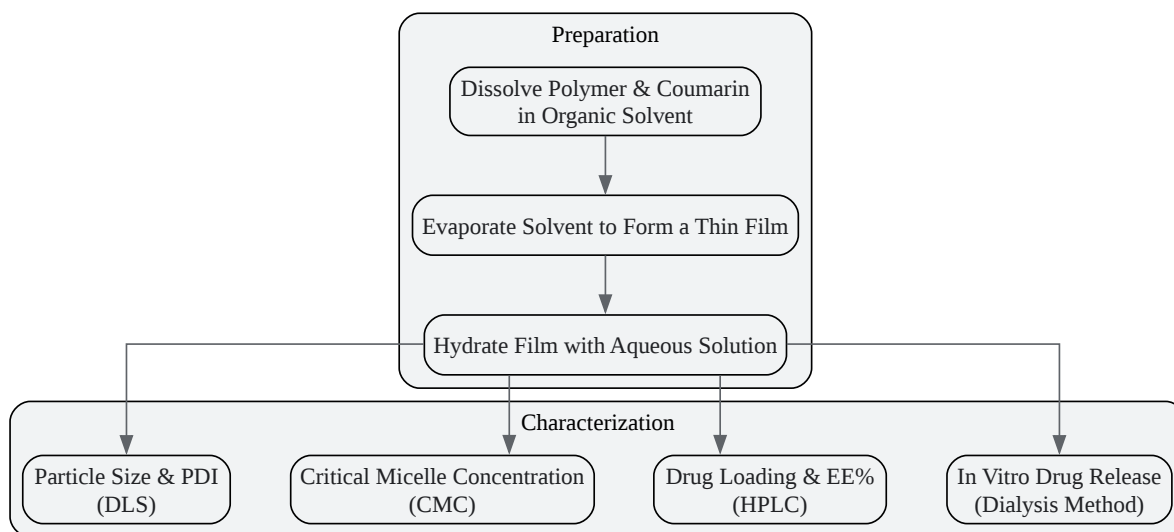
Polymeric micelles are nanosized, core-shell structures formed by the self-assembly of amphiphilic block copolymers in an aqueous medium.^[16] The hydrophobic core serves as a reservoir for poorly water-soluble drugs like coumarin derivatives, while the hydrophilic shell provides a stealth-like character, prolonging their circulation time in the bloodstream.^[19]

A. Mechanism of Bioavailability Enhancement

Polymeric micelles enhance the bioavailability of coumarins through several mechanisms:

- Solubilization: The hydrophobic core of the micelles effectively solubilizes the coumarin derivative, increasing its concentration in the GI fluid.^[20]
- Protection from Degradation: The encapsulated drug is protected from enzymatic degradation and acidic hydrolysis in the stomach.
- Enhanced Permeability and Retention (EPR) Effect: In cancer therapy, the small size of polymeric micelles (typically < 100 nm) allows them to accumulate in tumor tissues through the EPR effect.^[16]
- Controlled Release: The release of the drug from the micellar core can be tailored by modifying the polymer composition, allowing for sustained or triggered release.^[21]

Experimental Workflow: Preparation of Coumarin-Loaded Polymeric Micelles



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Caption: Workflow for the preparation and characterization of coumarin-loaded polymeric micelles.

B. Protocol: Preparation of Coumarin-Loaded Polymeric Micelles by Thin-Film Hydration

This method is widely used for the laboratory-scale preparation of drug-loaded polymeric micelles.[9][22]

Materials:

- Coumarin derivative
- Amphiphilic block copolymer (e.g., mPEG-PCL, Pluronics®)
- Organic solvent (e.g., acetonitrile, chloroform)

- Aqueous buffer (e.g., phosphate-buffered saline, pH 7.4)
- Rotary evaporator

Procedure:

- **Film Formation:** Dissolve the coumarin derivative and the block copolymer in a suitable organic solvent in a round-bottom flask.
- **Solvent Evaporation:** Remove the organic solvent using a rotary evaporator under reduced pressure to form a thin, uniform film on the inner surface of the flask.
- **Hydration:** Hydrate the film with a pre-warmed aqueous buffer and stir or sonicate until the film is completely dispersed, forming the micellar solution.[\[9\]](#)[\[23\]](#)
- **Purification (Optional):** Remove any unencapsulated drug by filtration or centrifugation.
- **Characterization:**
 - **Particle Size and PDI:** Determine using DLS.
 - **Critical Micelle Concentration (CMC):** The CMC is a crucial parameter indicating the stability of the micelles upon dilution. It can be determined using fluorescence spectroscopy with a hydrophobic probe like pyrene.[\[19\]](#)[\[24\]](#)
 - **Drug Loading (DL%) and Encapsulation Efficiency (EE%):** Lyophilize the micellar solution. Dissolve a known amount of the lyophilized powder in a suitable organic solvent to disrupt the micelles and release the drug. Quantify the drug content using HPLC. Calculate DL% and EE% using the following formulas: $DL\% = (\text{Weight of drug in micelles} / \text{Weight of micelles}) \times 100$ $EE\% = (\text{Weight of drug in micelles} / \text{Initial weight of drug}) \times 100$
 - **In Vitro Drug Release:** Perform an in vitro release study using the dialysis bag method in a release medium that mimics physiological conditions (e.g., PBS pH 7.4).[\[24\]](#)[\[25\]](#)

IV. Cyclodextrin Inclusion Complexes: Molecular Encapsulation for Enhanced Solubility

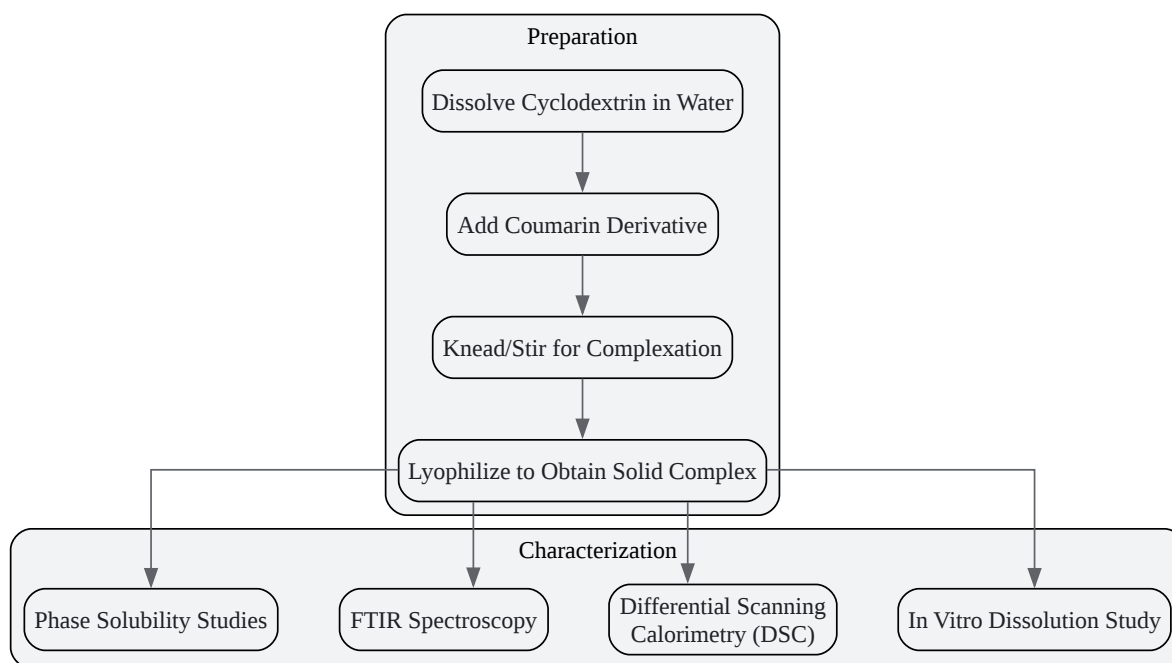
Cyclodextrins (CDs) are cyclic oligosaccharides with a hydrophilic outer surface and a hydrophobic inner cavity.[11][26] This unique structure allows them to encapsulate poorly water-soluble molecules, like many coumarin derivatives, forming inclusion complexes.[27][28]

A. Mechanism of Bioavailability Enhancement

The formation of an inclusion complex with a cyclodextrin can significantly improve the bioavailability of a coumarin derivative by:

- **Increasing Aqueous Solubility:** The hydrophilic exterior of the CD renders the drug-CD complex water-soluble, thereby increasing the concentration of the drug in the GI fluids.[28]
- **Enhancing Dissolution Rate:** The amorphous nature of the complex and the increased solubility contribute to a faster dissolution rate.
- **Improving Permeability:** By increasing the concentration of the drug at the surface of the intestinal epithelium (i.e., within the unstirred water layer), cyclodextrins can enhance its permeation across the cell membrane.[29][30]
- **Protecting from Degradation:** Encapsulation within the CD cavity can protect the coumarin derivative from enzymatic degradation and hydrolysis.

Experimental Workflow: Preparation of Coumarin-Cyclodextrin Inclusion Complex



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Caption: Workflow for the preparation and characterization of a coumarin-cyclodextrin inclusion complex.

B. Protocol: Preparation of a Coumarin-Cyclodextrin Inclusion Complex by Kneading Method

This is a simple and solvent-efficient method for preparing inclusion complexes in a solid state.

Materials:

- Coumarin derivative

- Cyclodextrin (e.g., β -cyclodextrin, HP- β -cyclodextrin)
- Water
- Mortar and pestle

Procedure:

- **Wetting the Cyclodextrin:** Place the cyclodextrin in a mortar and add a small amount of water to form a paste.
- **Incorporation of the Coumarin:** Gradually add the coumarin derivative to the cyclodextrin paste.
- **Kneading:** Knead the mixture thoroughly for a specified period (e.g., 30-60 minutes) to facilitate the formation of the inclusion complex.
- **Drying:** Dry the resulting paste in an oven at a controlled temperature (e.g., 40-50°C) until a constant weight is achieved.
- **Sieving:** Pass the dried complex through a sieve to obtain a uniform powder.
- **Characterization:**
 - **Phase Solubility Studies:** Determine the stoichiometry of the complex and the stability constant by measuring the increase in the solubility of the coumarin derivative in aqueous solutions of increasing cyclodextrin concentrations.
 - **Fourier-Transform Infrared (FTIR) Spectroscopy:** Compare the FTIR spectra of the coumarin derivative, the cyclodextrin, their physical mixture, and the inclusion complex. Changes in the characteristic peaks of the coumarin derivative can indicate its inclusion within the cyclodextrin cavity.
 - **Differential Scanning Calorimetry (DSC):** Analyze the thermal behavior of the individual components, their physical mixture, and the inclusion complex. The disappearance or shifting of the melting peak of the coumarin derivative in the complex suggests its encapsulation.

- In Vitro Dissolution Studies: Compare the dissolution rate of the pure coumarin derivative with that of the inclusion complex in a suitable dissolution medium (e.g., simulated gastric or intestinal fluid).

V. Comparative Analysis of Formulation Strategies

The choice of the most appropriate formulation strategy depends on the specific physicochemical properties of the coumarin derivative, the desired pharmacokinetic profile, and the intended route of administration. The following table provides a comparative overview of the key characteristics of each formulation strategy.

Feature	Nanoemulsions	Solid Lipid Nanoparticles (SLNs)	Polymeric Micelles	Cyclodextrin Inclusion Complexes
Particle Size	20-200 nm	50-1000 nm	10-100 nm	Molecular complex
Drug Loading	Moderate to High	Low to Moderate	Low to Moderate	Stoichiometric
Stability	Kinetically stable	Good	Good (above CMC)	Good (solid state)
Manufacturing	High-energy methods	High-energy methods	Simple self-assembly	Simple physical methods
Release Profile	Rapid	Sustained/Controlled	Sustained/Triggered	Rapid dissolution
Bioavailability Enhancement	High	Moderate to High	Moderate to High	Moderate to High

VI. Conclusion: A Formulation-Driven Future for Coumarin Therapeutics

The formulation strategies outlined in this guide offer powerful tools to unlock the full therapeutic potential of coumarin derivatives. By rationally selecting and optimizing a formulation approach based on the principles of drug delivery science, researchers can significantly enhance the oral bioavailability of these promising compounds. The detailed

protocols and characterization techniques provided herein serve as a practical starting point for the development of effective and safe coumarin-based medicines. As our understanding of the intricate interplay between formulation components and biological systems continues to grow, we can anticipate the emergence of even more sophisticated and targeted delivery systems for this versatile class of molecules.

References

- Drug permeation through biomembranes: Cyclodextrins and the unstirred water layer. (n.d.). Retrieved from [\[Link\]](#)
- Loftsson, T., & Brewster, M. E. (2012). Drug permeation through biomembranes: cyclodextrins and the unstirred water layer. *Die Pharmazie-An International Journal of Pharmaceutical Sciences*, 67(5), 363-370.
- Ciobanu, A. M., Landi, A., Chibac, A. L., & Ignat, M. (2024).
- Shah, M. K. (2017). Solid Lipid Nanoparticles (SLN) for Oral Drug Delivery: An Overview. *J Nanomed Nanosci*, 2017.
- Ganta, S., & Amiji, M. (2008). Nanoemulsion Characterization| Entrapment Efficiency| Droplet Size. *Indian Journal of Pharmaceutical Sciences*, 70(5), 678.
- Rivolta, I., Panariti, A., Lettiero, B., Gualtieri, M., Crivellato, E., & Tredici, G. (2011). Cellular uptake of coumarin-6 as a model drug loaded in solid lipid nanoparticles. *Journal of Physiology and Pharmacology*, 62(1), 47-56.
- Müller, R. H., Mäder, K., & Gohla, S. (2000). Solid lipid nanoparticles (SLN) for controlled drug delivery—a review of the state of the art. *European journal of pharmaceutics and biopharmaceutics*, 50(1), 161-177.
- Singh, Y., Meher, J. G., Raval, K., Khan, F. A., Chuttani, K., Mishra, A. K., & Muthu, M. S. (2017). Nanoemulsion: Concepts, development and applications in drug delivery. *Journal of controlled release*, 252, 28-49.
- Gaucher, G., Dufresne, M. H., Sant, V. P., Kang, N., Maysinger, D., & Leroux, J. C. (2005). Block copolymer micelles: preparation, characterization and application in drug delivery. *Journal of controlled release*, 109(1-3), 169-188.
- Graphviz. (n.d.). Retrieved from [\[Link\]](#)
- Gong, J., Chen, M., Zheng, Y., Wang, S., & Wang, Y. (2012). Polymeric micelles drug delivery system in oncology. *Journal of controlled release*, 159(3), 312-323.
- Lovelyn, C., & Attama, A. A. (2011). Nanoemulsions in enhancement of bioavailability of poorly soluble drugs: a review.

- Sharma, N., Bansal, M., Kulkarni, G. T., & Sharma, A. (2012). Nanoemulsion: A new concept of drug delivery system.
- Jaiswal, M., Dudhe, R., & Sharma, P. K. (2015). Nanoemulsion: an advanced mode of drug delivery system. *3 Biotech*, 5(2), 123-127.
- Kedar, U., Phutane, P., Shidhaye, S., & Kadam, V. (2010). Polymeric micelles: a review.
- Mukherjee, S., Ray, S., & Thakur, R. S. (2009). Solid lipid nanoparticles: a modern formulation approach in drug delivery system. *Indian journal of pharmaceutical sciences*, 71(4), 349.
- Calligaris, S., Plazzotta, S., Bot, F., Grasselli, S., Malchiodi, A., & Anese, M. (2016). Nanoemulsion preparation by combining high pressure homogenization and high power ultrasound at low energy densities.
- Danafar, H., Rostamizadeh, K., Davaran, S., & Hamidi, M. (2017).
- Li, X., Ma, Y., Zhang, X., & Li, D. (2011). Determination of Entrapment Efficiency of Coumarin 6-Loaded PLGA Nanoparticles by High-Speed Centrifugation. *Chinese Pharmaceutical Journal*, 46(11), 915-919.
- Kaul, S., & Ritschel, W. A. (1981). Studies of the intestinal transfer of coumarin and 7-hydroxycoumarin across guinea pig and rat small intestine. *Arzneimittel-Forschung*, 31(5), 790-795.
- van der Laken, P. (2020, January 24). Visualize graph, diagrams, and proces flows with graphviz.it. Retrieved from [[Link](#)]
- Zhao, L., Feng, S. S., & Liu, Y. (2014). Photo-Induced Drug Release from Polymeric Micelles and Liposomes: Phototriggering Mechanisms in Drug Delivery Systems. *Molecules*, 19(11), 18347-18375.
- Yerer, M. B., Dayan, S., Han, M. I., Sharma, A., Singh, H., & Vaino, A. (2020). Nanoformulations of Coumarins and the Hybrid Molecules of Coumarins with Potential Anticancer Effects. *Anti-cancer agents in medicinal chemistry*, 20(15), 1797-1816.
- Jo, S., & Park, K. (2022). From Conventional to Next-Generation Strategies: Recent Advances in Polymeric Micelle Preparation for Drug Delivery. *Pharmaceutics*, 14(11), 2305.
- Liu, W., Pan, H., Zhang, C., Zhao, L., Zhao, R., & Zhu, Y. (2016). Developments in Methods for Measuring the Intestinal Absorption of Nanoparticle-Bound Drugs. *Pharmaceutics*, 8(3), 22.
- Zhang, R., Zhang, Z., Zhang, H., & Decker, E. A. (2015).
- Ali, H. S. M., & York, P. (2021). Polymeric Micelles: A Promising Pathway for Dermal Drug Delivery. *Pharmaceutics*, 13(12), 2038.
- Owen, S. C., Chan, D. P., & Shoichet, M. S. (2012). Polymeric micelle stability. *Nano today*, 7(1), 53-65.

- Yadav, V., Mahor, S., Alok, S., Verma, A., Kumar, N., & Kumar, S. (2014). Solid lipid nanoparticles (sln): formulation by high pressure homogenization. *World J Pharm Pharm Sci*, 3(11), 1200-13.
- González-Gaitano, G., & Tardajos, G. (2022). Thermodynamic and Reactivity Aspect of β -Cyclodextrine Inclusion Complexes with Coumarin Derivatives. *Journal of the Chilean Chemical Society*, 67(2), 5510-5520.
- Yerer, M. B., Dayan, S., Han, M. I., Sharma, A., & Singh, H. (2020). Nanoformulations of Coumarins and the Hybrid Molecules of Coumarins with Potential Anticancer Effects. *Anti-Cancer Agents in Medicinal Chemistry*, 20(15), 1797–1816.
- Jaiswal, P., Gidwani, B., & Vyas, A. (2019). Techniques for Formulation of Nanoemulsion Drug Delivery System: A Review. *Preventive Nutrition and Food Science*, 24(3), 247–254.
- Ritschel, W. A., & Hoffmann, K. A. (1981). Pilot study on bioavailability of coumarin and 7-hydroxycoumarin upon peroral administration of coumarin in a sustained-release dosage form. *The Journal of Clinical Pharmacology*, 21(7), 294-300.
- D'Souza, A. A., & Shegokar, R. (2016). Polymeric micelles in drug delivery: An insight of the techniques for their characterization and assessment in biorelevant conditions. *Colloids and Surfaces B: Biointerfaces*, 148, 293-306.
- Yerer, M. B., Dayan, S., Han, M. I., Sharma, A., Singh, H., & Vaino, A. (2020). Nanoformulations of Coumarins and the Hybrid Molecules of Coumarins with Potential Anticancer Effects. *Anti-Cancer Agents in Medicinal Chemistry*, 20(15), 1797-1816.
- Dutra, F. V. A., Francisco, C. S., Pires, B. C., Borges, K. B., de Oliveira, A. C., de Almeida, M. V., ... & D'Vries, R. F. (2024). Coumarin/ β -Cyclodextrin Inclusion Complexes Promote Acceleration and Improvement of Wound Healing.
- Dutra, F. V. A., Francisco, C. S., Pires, B. C., Borges, K. B., de Oliveira, A. C., de Almeida, M. V., ... & D'Vries, R. F. (2024). Coumarin/ β -Cyclodextrin Inclusion Complexes Promote Acceleration and Improvement of Wound Healing.
- Iurciuc, C. E., Atanase, L. I., Martin, P. B., & Ochiuz, L. (2023).
- Yerer, M. B., Dayan, S., Han, M. I., Sharma, A., Singh, H., & Vaino, A. (2020). Nanoformulations of Coumarins and the Hybrid Molecules of Coumarins with Potential Anticancer Effects. *Anti-cancer agents in medicinal chemistry*, 20(15), 1797-1816.
- Xiao, Z., Nian, H., Wang, D., Sun, R., & Liu, H. (2020). Nanoformulations to Enhance the Bioavailability and Physiological Functions of Polyphenols. *Molecules*, 25(20), 4668.
- Shah, V., & Serajuddin, A. T. (2024). Mechanisms of Nanoparticle Transport across Intestinal Tissue: An Oral Delivery Perspective. *ACS Nano*.
- Chen, Y. C., Liu, C. W., & Chen, B. H. (2021). Encapsulation and Characterization of Nanoemulsions Based on an Anti-oxidative Polymeric Amphiphile for Topical Apigenin Delivery. *Pharmaceutics*, 13(4), 468.

- SwissADME. (n.d.). Retrieved from [[Link](#)]
- Mehta, D. (2025). Bioavailability Enhancement of Herbal Drugs through Phytosomal and Nanoformulation Technologies. J Pharmacogn Phytochem, 13, 010.
- Martín-Aragón, S., Benedí, J., & Villar, A. M. (2010). Intestinal anti-inflammatory activity of esculetin and 4-methylesculetin in the trinitrobenzenesulphonic acid model of rat colitis. Chemico-biological interactions, 186(2), 211-218.
- Niculescu, A. G., & Grumezescu, A. M. (2019). Formulation of Nanomicelles to Improve the Solubility and the Oral Absorption of Silymarin. Pharmaceutics, 11(5), 218.
- Homayouni, A., Amini, M., & Sadeghpour, H. (2023). Advancement in Solubilization Approaches: A Step towards Bioavailability Enhancement of Poorly Soluble Drugs.
- Ali, A., Akhtar, N., & Ali, A. (2022).

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- 1. benthamscience.com [benthamscience.com]
- 2. researchgate.net [researchgate.net]
- 3. Sci-Hub: Nanoemulsion preparation by combining high pressure homogenization and high power ultrasound at low energy densities [sci-hub.jp]
- 4. rroj.com [rroj.com]
- 5. jchr.org [jchr.org]
- 6. spin.atomicobject.com [spin.atomicobject.com]
- 7. sketchviz.com [sketchviz.com]
- 8. research.abo.fi [research.abo.fi]
- 9. Preparation, characterization, in vivo pharmacokinetics, and biodistribution of polymeric micellar dimethoxycurcumin for tumor targeting - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Making pretty diagrams with GraphViz [steveliles.github.io]
- 11. THERMODYNAMIC AND REACTIVITY ASPECT OF β -CYCLODEXTRINE INCLUSION COMPLEXES WITH COUMARIN DERIVATIVES | Journal of the Chilean Chemical Society

[\[jcchems.com\]](https://jcchems.com)

- 12. ajpsonline.com [ajpsonline.com]
- 13. ijpsonline.com [ijpsonline.com]
- 14. Coumarin-Encapsulated Solid Lipid Nanoparticles as an Effective Therapy against Methicillin-Resistant Staphylococcus aureus - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 15. jpp.krakow.pl [jpp.krakow.pl]
- 16. ijsrtjournal.com [ijsrtjournal.com]
- 17. scienceopen.com [scienceopen.com]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Progress in Polymeric Micelles for Drug Delivery Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 20. mdpi.com [mdpi.com]
- 21. applications.emro.who.int [applications.emro.who.int]
- 22. From Conventional to Next-Generation Strategies: Recent Advances in Polymeric Micelle Preparation for Drug Delivery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 23. researchgate.net [researchgate.net]
- 24. mdpi.com [mdpi.com]
- 25. researchgate.net [researchgate.net]
- 26. Cellular uptake of coumarin-6 as a model drug loaded in solid lipid nanoparticles - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 27. Coumarin/ β -Cyclodextrin Inclusion Complexes Promote Acceleration and Improvement of Wound Healing - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 28. Coumarin/ β -Cyclodextrin Inclusion Complexes Promote Acceleration and Improvement of Wound Healing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
- 29. semanticscholar.org [semanticscholar.org]
- 30. researchgate.net [researchgate.net]
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